

An In-depth Technical Guide to 5-Chlorovaleric Acid

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Compound of Interest

Compound Name: 5-Chlorovaleric acid

Cat. No.: B053291

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Chlorovaleric acid**, a versatile bifunctional organic compound. It serves as a crucial building block in synthetic organic chemistry and is of particular interest to professionals in pharmaceutical development. This document outlines its chemical and physical properties, safety and handling guidelines, and detailed experimental protocols for its synthesis and derivatization.

Core Properties and Identifiers

5-Chlorovaleric acid, also known as 5-chloropentanoic acid, is an organochlorine compound featuring a carboxylic acid functional group and a terminal chlorine atom.^[1] This unique structure allows it to function as a linear C5 spacer and a versatile precursor in the synthesis of more complex molecules, including heterocyclic compounds and polymers.^[2] Its CAS Registry Number is 1119-46-6.^[3]

Quantitative Data Summary

The following tables summarize the key physical, chemical, and safety data for **5-Chlorovaleric acid**.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value
CAS Number	1119-46-6
Molecular Formula	C ₅ H ₉ ClO ₂
Molecular Weight	136.58 g/mol
IUPAC Name	5-chloropentanoic acid
Synonyms	5-Chloropentanoic acid, δ-Chloropentanoic acid
SMILES	C(CCCl)CC(=O)O
InChI	1S/C5H9ClO2/c6-4-2-1-3-5(7)8/h1-4H2,(H,7,8)
InChIKey	YSXDKDWNIPOSMF-UHFFFAOYSA-N

Table 2: Physical Properties

Property	Value
Appearance	Colorless to light yellow clear liquid or solid
Melting Point	18 °C
Boiling Point	136 °C at 14 mmHg
Density	1.170 g/mL at 20 °C
Refractive Index	n _{20/D} 1.454
Flash Point	>110 °C (>230 °F)
Solubility	Soluble in water

Table 3: Safety and Hazard Information

Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	GHS05	Danger	H314: Causes severe skin burns and eye damage.
Serious Eye Damage/Irritation	GHS05	Danger	H314: Causes severe skin burns and eye damage.

Note: Safety information may vary by supplier and concentration. Always consult the specific Safety Data Sheet (SDS) before handling.

Applications in Research and Development

5-Chlorovaleric acid is a valuable intermediate in various industrial and research applications:

- **Pharmaceutical Synthesis:** It is a key starting material for the synthesis of various active pharmaceutical ingredients (APIs).[4] For instance, its derivative, 5-chlorovaleryl chloride, is an important intermediate in the synthesis of the anti-thrombotic drugs cilostazol and apixaban.[5][6]
- **Agrochemicals:** The compound is utilized in the formulation of agrochemicals, contributing to the development of herbicides and pesticides.[4]
- **Polymer Chemistry:** It is employed in the synthesis of polymers, helping to create materials with specific properties for various applications.[4]
- **Biochemical Research:** Researchers use **5-chlorovaleric acid** to study metabolic pathways and enzyme activities.[4]

Experimental Protocols

Detailed methodologies for the synthesis of **5-Chlorovaleric acid** and its subsequent conversion to the highly reactive 5-chlorovaleryl chloride are presented below. These protocols are based on established industrial and laboratory procedures.

Synthesis of 5-Chlorovaleric Acid from 1,4-Dichlorobutane

A common industrial route for the synthesis of **5-Chlorovaleric acid** starts from 1,4-dichlorobutane.[2] The process involves a two-step reaction: cyanidation followed by hydrolysis.[7]

Step 1: Cyanidation of 1,4-Dichlorobutane to 5-Chlorovaleronitrile

- **Reaction Setup:** In a suitable reactor, charge 1,4-dichlorobutane and a phase-transfer catalyst, such as tetrabutylammonium bromide.[8]
- **Reaction Conditions:** Heat the mixture to 80-85°C with stirring.[8]
- **Addition of Sodium Cyanide:** Slowly add an aqueous solution of sodium cyanide to the reaction mixture over several hours.[8]
- **Reaction Completion and Work-up:** After the addition is complete, continue stirring at 80-85°C for an additional hour. Cool the reaction mixture and separate the organic and aqueous phases. The organic phase contains the desired 5-chlorovaleronitrile.[8]

Step 2: Hydrolysis of 5-Chlorovaleronitrile to **5-Chlorovaleric Acid**

- **Reaction Setup:** Charge the 5-chlorovaleronitrile-containing organic phase into a reactor.[8]
- **Acid Hydrolysis:** Add concentrated hydrochloric acid to the reactor.[8]
- **Reaction Conditions:** Heat the mixture to 55-70°C and stir for approximately 5 hours.[8]
- **Work-up and Isolation:** Cool the reaction mixture and add water to dissolve any solid ammonium chloride. Separate the organic phase, which contains **5-Chlorovaleric acid** in 1,4-dichlorobutane. The final product can be isolated through distillation.[8]

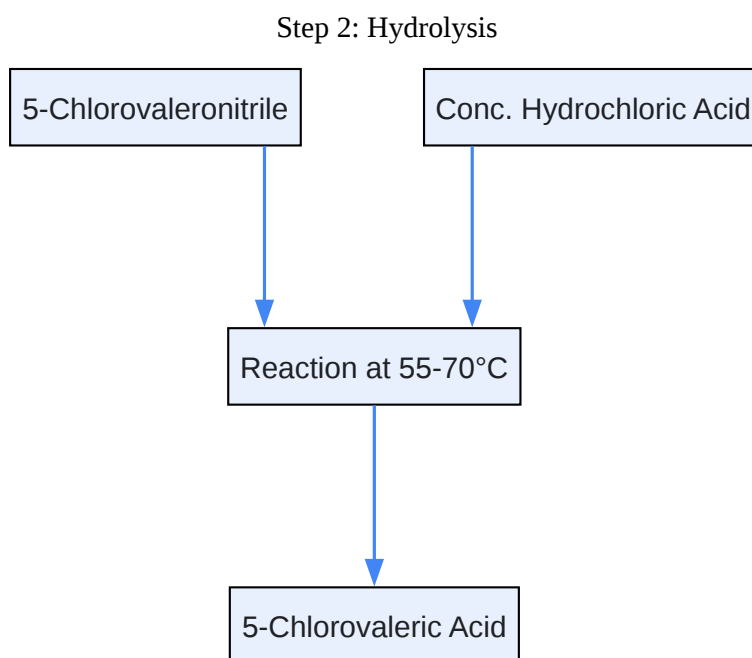
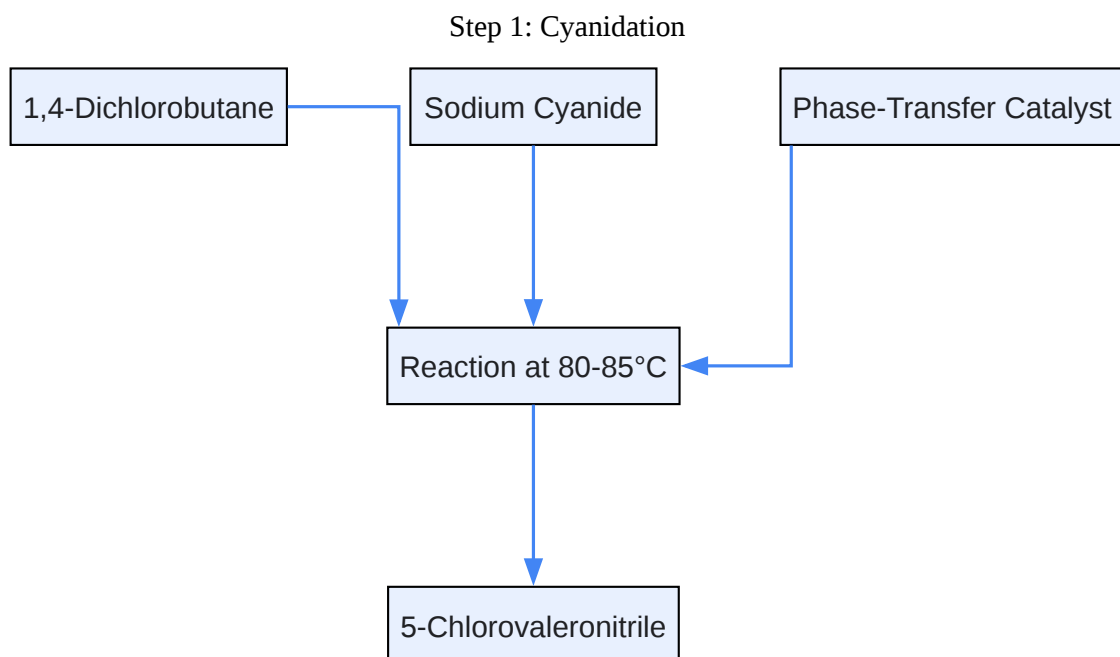
Conversion of 5-Chlorovaleric Acid to 5-Chlorovaleryl Chloride

The conversion of **5-Chlorovaleric acid** to its more reactive acid chloride derivative is a crucial step for many synthetic applications.^[7]

- **Reaction Setup:** In a four-neck flask equipped with a reflux condenser, charge **5-Chlorovaleric acid**.^[9]
- **Addition of Thionyl Chloride:** Add thionyl chloride to the flask.^[9]
- **Reaction Conditions:** Stir the mixture at room temperature (25°C) for 15 hours or at 60°C for 10 hours.^[9]
- **Isolation of Product:** After the reaction is complete, recover the 5-chlorovaleryl chloride by vacuum distillation.^[9]

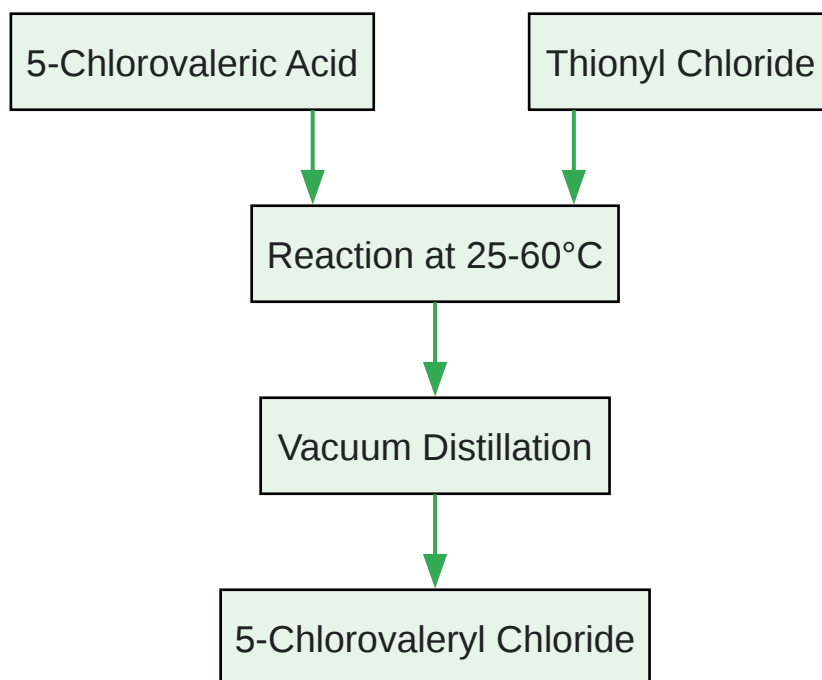
Visualized Workflows

The following diagrams, generated using Graphviz, illustrate the logical flow of the synthetic protocols described above.



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Caption: Synthesis of **5-Chlorovaleric Acid** from 1,4-Dichlorobutane.



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Caption: Conversion of **5-Chlorovaleric Acid** to 5-Chlorovaleryl Chloride.

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